structural confirmation of difluoromethylation using spectroscopic methods

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Compound of Interest

Compound Name:	*1-Bromo-2-(bromodifluoromethyl)cyclohexane*
CAS No.:	*117711-58-7*
Cat. No.:	*B048185*

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Structural Confirmation of Difluoromethylation by Spectroscopic Methods

Introduction: The Rising Prominence of the Difluoromethyl Group

In the landscape of modern drug discovery and agrochemical development, the strategic incorporation of fluorine-containing functional groups is a cornerstone of molecular design. Among these, the difluoromethyl (-CHF2) group has garnered immense attention.[1] It often serves as a lipophilic bioisostere for hydroxyl (-OH) or thiol (-SH) groups, capable of enhancing crucial pharmacokinetic properties such as metabolic stability, membrane permeability, and binding affinity.[2][3] The unique electronic nature of the -CHF2 moiety, which can act as a weak hydrogen bond donor, further modulates a molecule's biological profile.[2]

Given the profound impact of this functional group, its unambiguous structural confirmation following synthesis is a critical, non-negotiable step in the development pipeline. This guide provides an in-depth comparison of the primary spectroscopic methods employed for this

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purpose: Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. We will delve into the causality behind experimental choices, present supporting data, and offer field-proven protocols to ensure trustworthy and self-validating characterization.

NMR Spectroscopy: The Definitive Tool for Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for the structural validation of difluoromethylated compounds.[4] Its power lies in its ability to provide direct, through-bond connectivity and spatial information. The key to its effectiveness is the 19F nucleus, which has 100% natural abundance and a high gyromagnetic ratio, making it a highly sensitive and direct probe into the chemical environment of the difluoromethyl group.[4][5] A comprehensive analysis requires a combination of 1H, 19F, and 13C NMR.

1H NMR: The Proton's Perspective

The single proton of the -CHF2 group provides a highly diagnostic signal. Due to spin-spin coupling with the two adjacent, chemically equivalent fluorine atoms, this proton's signal is split into a characteristic triplet.

- Causality: According to the n+1 rule, the two neighboring fluorine nuclei (I = 1/2) split the proton signal into a (2 * 2 * 1/2) + 1 = 3-line pattern, i.e., a triplet. The large magnitude of the two-bond proton-fluorine coupling constant (2JHF) is a hallmark of the difluoromethyl group.

19F NMR: The Fluorine's Direct Report

19F NMR offers a clean and direct window into the difluoromethyl moiety. The two fluorine nuclei are chemically equivalent and couple to the single adjacent proton. This results in a signal that is split into a doublet.

- Causality: The single neighboring proton (I = 1/2) splits the 19F signal into an (n+1) = 2-line pattern, a doublet. 19F NMR spectroscopy is particularly advantageous due to its wide chemical shift range, which minimizes the likelihood of signal overlap, a common challenge in 1H NMR.[5][6]

13C NMR: The Carbon Backbone Confirmation

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Observing the carbon atom of the -CHF2 group provides the final piece of definitive evidence. This carbon couples to the two directly attached fluorine atoms, resulting in a triplet in the proton-decoupled 13C NMR spectrum.

- Causality: The two directly bonded fluorine nuclei split the 13C signal into a triplet. The one-bond carbon-fluorine coupling constant (1JCF) is exceptionally large, which is a key identifying feature.[4] However, this large coupling can sometimes split the signal so widely that the outer peaks are lost in the baseline noise, a challenge that can be overcome with careful parameter optimization or by using specialized dual-decoupling techniques that decouple both 1H and 19F simultaneously.[7][8]

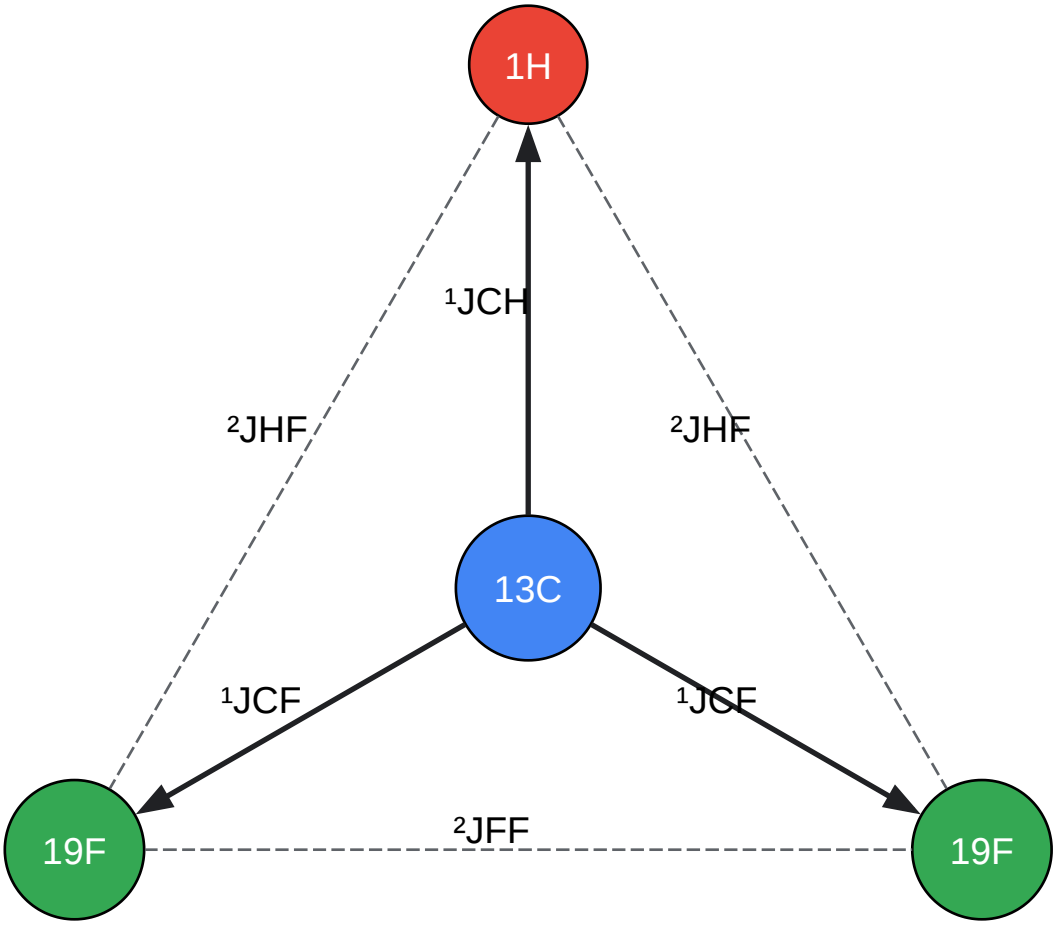
Data Presentation: Characteristic NMR Parameters for the -CHF2 Group

The following table summarizes the typical quantitative NMR data used to confirm the presence of a difluoromethyl group.

Nucleus	Typical Chemical Shift (δ) Range (ppm)	Key Coupling Constant (J) (Hz)	Observed Multiplicity
1H (of CHF2)	5.5 – 7.5[4]	2JHF ≈ 50 – 60[4][9]	Triplet
19F (of CHF2)	-90 – -130[9][10]	2JHF ≈ 50 – 60[9]	Doublet
13C (of CHF2)	110 – 125[4]	1JCF ≈ 230 – 250[4][10]	Triplet

Mandatory Visualization: NMR Spin-Spin Coupling Diagram

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Caption: Spin-spin coupling network within a difluoromethyl (-CHF2) group.

Experimental Protocol: Multinuclear NMR Analysis

- Sample Preparation: Dissolve ~5-10 mg of the purified difluoromethylated compound in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl3, DMSO-d6) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved and free of particulate matter.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer equipped with a broadband probe.[11] Tune and match the probe for 1H, 19F, and 13C nuclei.
- 1H NMR Acquisition:
  - Acquire a standard single-pulse 1H spectrum.
  - Set the spectral width to cover the expected range (e.g., -2 to 12 ppm).

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- Pay close attention to the region between 5.5 and 7.5 ppm to identify the characteristic triplet.
- Ensure adequate digital resolution to accurately measure the ~50-60 Hz coupling constant.

- 19F NMR Acquisition:
  - Acquire a proton-coupled 19F spectrum. Using proton decoupling will collapse the diagnostic doublet into a singlet, losing valuable information.
  - Set the spectral width to cover the expected range (e.g., -80 to -150 ppm), using an appropriate fluorine reference standard if necessary.
  - Identify the characteristic doublet and measure the 2JHF coupling, which should match the value obtained from the 1H spectrum.
- 13C NMR Acquisition:
  - Acquire a standard proton-decoupled 13C{1H} spectrum.
  - Set a sufficient number of scans to achieve a good signal-to-noise ratio, as the triplet signal for the CHF2 carbon will be split and less intense than a singlet.
  - Locate the triplet in the 110-125 ppm region and measure the large 1JCF coupling constant.

Mass Spectrometry: Confirming Identity and Fragmentation

Mass spectrometry (MS) is an essential complementary technique. Its primary role is to confirm the molecular weight of the target compound and to provide structural clues through analysis of its fragmentation patterns.[12][13]

For difluoromethylated compounds, High-Resolution Mass Spectrometry (HRMS) is used to determine the exact mass, which confirms the elemental composition. Electron Ionization (EI) is

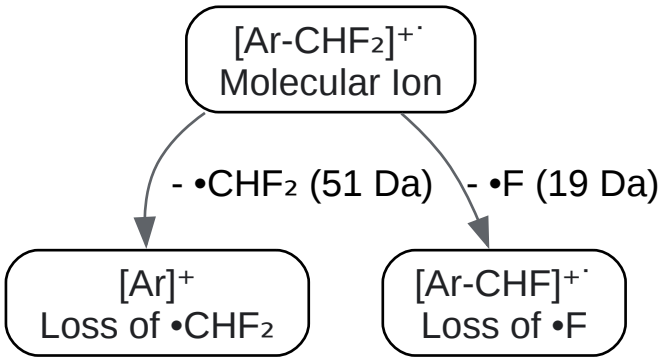
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a common technique that induces reproducible fragmentation.[14] A key diagnostic fragmentation is the loss of the difluoromethyl group, either as a radical or a cation.

Data Presentation: Common Mass Spectral Fragments

Fragmentation Event	Lost Fragment	Mass of Lost Fragment (Da)	Expected m/z of Resulting Ion
Loss of CHF2 radical	•CHF2	51.00	[M - 51]+
Loss of fluorine radical	•F	19.00	[M - 19]+
Loss of hydrogen fluoride	HF	20.01	[M - 20]+•

Mandatory Visualization: MS Fragmentation Pathway



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Caption: Common fragmentation pathways for a difluoromethylated aromatic compound.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a few micrograms of the volatile sample into the ion source, typically via a direct insertion probe or through a Gas Chromatography (GC) inlet for separation from impurities.[14]
- Ionization: Utilize a standard EI source with an electron energy of 70 eV. This standard energy ensures that the resulting fragmentation patterns are reproducible and comparable to library data.[14]

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- Mass Analysis: Use a mass analyzer (e.g., quadrupole, time-of-flight) to separate the generated ions based on their mass-to-charge (m/z) ratio.
- Data Analysis:
  - Identify the molecular ion peak (M+•) to confirm the molecular weight.
  - Analyze the fragmentation pattern, looking specifically for a peak corresponding to the loss of 51 mass units ([M-51]+), which is indicative of the cleavage of the C-CHF2 bond.[14]

Vibrational Spectroscopy (IR & Raman): A Supporting Role

Infrared (IR) and Raman spectroscopy probe the vibrational modes of a molecule and can provide supporting evidence for the presence of the difluoromethyl group. While not as structurally definitive as NMR, they are fast, simple, and can confirm the presence of key functional groups.

The most relevant vibrations are the carbon-fluorine (C-F) stretches. These bonds produce very strong absorption bands in the IR spectrum, typically in the 1360-1000 cm-1 region.[15] For compounds with more than one fluorine atom on a single carbon, this absorption often splits into two distinct bands, corresponding to the symmetric and asymmetric stretching modes.[15][16]

A newer technique, Carbon-Fluorine Raman Spectroscopy, has emerged as a highly specific method for detecting C-F bonds, leveraging a characteristic optical signature in the 800-500 cm-1 region.[17]

Data Presentation: Characteristic IR Absorption for C-F Bonds

Bond	Vibrational Mode	Typical IR Absorption Range (cm-1)	Intensity
C-F	Stretch	1360 – 1000[15]	Strong

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Experimental Protocol: Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation:
  - For solids: Prepare a potassium bromide (KBr) pellet by grinding a small amount of sample (~1 mg) with ~100 mg of dry KBr powder and pressing it into a transparent disk.
  - For liquids: Place a drop of the neat liquid between two salt (NaCl or KBr) plates.
- Background Collection: Run a background spectrum of the empty sample holder (for KBr) or clean salt plates to subtract atmospheric (CO2, H2O) absorptions.
- Sample Analysis: Place the prepared sample in the spectrometer's sample compartment and acquire the spectrum.
- Data Interpretation: Examine the fingerprint region of the spectrum for strong absorption bands between 1360 and 1000 cm-1, which are characteristic of C-F stretching vibrations. [15]

Conclusion: A Multi-faceted Approach to Certainty

The structural confirmation of a difluoromethylation reaction requires a synergistic application of modern spectroscopic techniques. While MS provides crucial molecular weight information and IR offers a quick check for C-F bonds, multinuclear NMR (1H, 19F, and 13C) stands alone as the most powerful and definitive method. The unique and predictable multiplicities and coupling constants associated with the -CHF2 group across these three nuclei provide an unassailable signature of its presence and electronic environment. By following the integrated workflow and protocols described in this guide, researchers, scientists, and drug development professionals can achieve unambiguous and trustworthy structural validation of their valuable difluoromethylated molecules.

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